

3-(2-Bromophenyl)coumarin: Technical Profile & Synthesis Guide[1][2]

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Compound of Interest

Compound Name: 3-(2-Bromophenyl)-2H-chromen-2-one

Cat. No.: B15228818

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Chemical Identity & Core Data[2][3][4]

3-(2-Bromophenyl)coumarin is a 3-aryl coumarin derivative characterized by a coumarin (2H-chromen-2-one) scaffold substituted at the C3 position with an ortho-brominated phenyl ring.[1][2] This steric bulk at the ortho position influences the planarity of the molecule, affecting its fluorescence quantum yield and binding affinity in biological targets compared to its para-substituted counterparts.[1][2]

Key Identifiers

Parameter	Value
Chemical Name	3-(2-Bromophenyl)-2H-chromen-2-one
CAS Number	378236-90-9 (Note: Rare/Catalog specific; verify with vendor)
Molecular Formula	C ₁₅ H ₉ BrO ₂
Molecular Weight	301.14 g/mol
Exact Mass	299.9786 Da
SMILES	<chem>O=C1OC2=CC=CC=C2C=C1C3=CC=CC=C3Br</chem>
IUPAC Name	3-(2-bromophenyl)chromen-2-one

Calculated Physicochemical Properties (In Silico)

These values are critical for assessing drug-likeness (Lipinski's Rule of 5).^[1]

Property	Value	Context
XLogP3	~4.1	High lipophilicity; likely permeable but low aqueous solubility. ^{[1][2]}
TPSA	26.30 Å ²	Excellent membrane permeability predicted (<140 Å ²). ^{[1][2]}
H-Bond Donors	0	Lacks classic donor groups (OH, NH). ^{[1][2]}
H-Bond Acceptors	2	Carbonyl and ether oxygen. ^{[1][2]}
Rotatable Bonds	1	Restricted rotation due to ortho-bromo steric hindrance. ^{[1][2]}

Synthesis Protocols

Two primary methodologies are recommended for the synthesis of 3-(2-Bromophenyl)coumarin. The Perkin Condensation is cost-effective for gram-scale synthesis, while the Suzuki-Miyaura Coupling offers higher precision for library generation.[\[1\]](#)[\[2\]](#)

Method A: Perkin Condensation (Classic Route)

This method utilizes the condensation of salicylaldehyde with an arylacetic acid derivative.[\[1\]](#)[\[2\]](#)

- Reagents: Salicylaldehyde, 2-Bromophenylacetic acid, Acetic Anhydride (), Triethylamine () or Sodium Acetate ().[\[1\]](#)
- Conditions: Reflux at 140–150°C for 8–12 hours.[\[1\]](#)[\[2\]](#)

Protocol:

- Charge: In a round-bottom flask, combine Salicylaldehyde (10 mmol) and 2-Bromophenylacetic acid (10 mmol).
- Activate: Add Acetic Anhydride (30 mmol) and Triethylamine (15 mmol).
- Reflux: Heat the mixture to 140°C under a drying tube (calcium chloride) to exclude moisture. Monitor by TLC (Hexane:Ethyl Acetate 4:1).[\[1\]](#)[\[2\]](#)
- Work-up: Pour the hot reaction mixture into crushed ice/water. Hydrolyze excess anhydride. [\[2\]](#)
- Purification: The precipitate is filtered, washed with water, and recrystallized from ethanol.[\[2\]](#)

Method B: Suzuki-Miyaura Cross-Coupling (Modern Route)

This route is preferred when 3-bromocoumarin is available, allowing for modular attachment of various aryl groups.[1][2]

- Reagents: 3-Bromocoumarin, 2-Bromophenylboronic acid (or 2-Chlorophenylboronic acid if selective coupling is required),

(5 mol%),

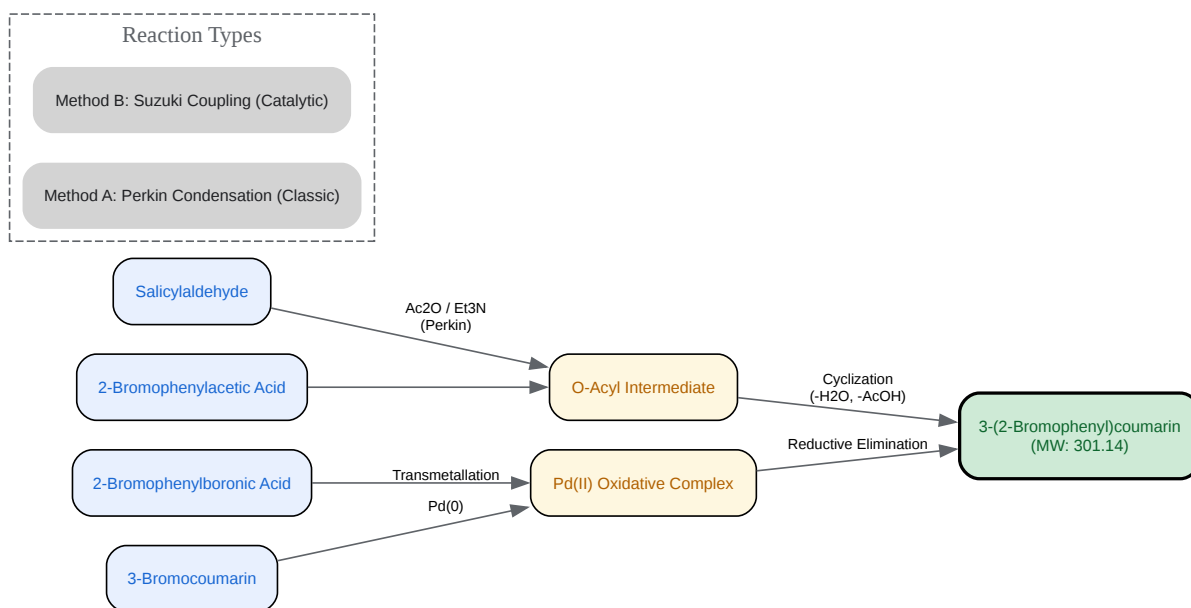
(2 eq).[1]

- Solvent: Toluene/Ethanol/Water (4:1:1) or Dioxane.[2]
- Conditions: Reflux (90–100°C) for 4–6 hours under inert atmosphere (or).

Protocol:

- Degas: Purge solvents with nitrogen for 15 minutes.
- Mix: Dissolve 3-Bromocoumarin (1.0 eq) and 2-Bromophenylboronic acid (1.1 eq) in the solvent mixture.
- Catalyze: Add and .[1][2]
- React: Heat to reflux.[1][2] The reaction typically completes rapidly compared to Perkin condensation.[2]
- Isolate: Extract with ethyl acetate, dry over , and purify via silica gel column chromatography.

Mechanistic Visualization[1]



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Figure 1: Dual synthetic pathways for 3-(2-Bromophenyl)coumarin. Method A utilizes classical condensation, while Method B employs palladium-catalyzed cross-coupling.[1]

Applications & Biological Relevance[1][3][5][11][13][14][15]

The 3-aryl coumarin scaffold is a "privileged structure" in medicinal chemistry, often serving as a bioisostere for flavonoids and isoflavones.[2]

Anticoagulant Activity

Derivatives of 3-phenyl coumarin are structural analogs of Warfarin.[2] The 2-bromo substituent provides steric locking, which may alter binding kinetics to Vitamin K Epoxide Reductase

(VKOR).[1][2]

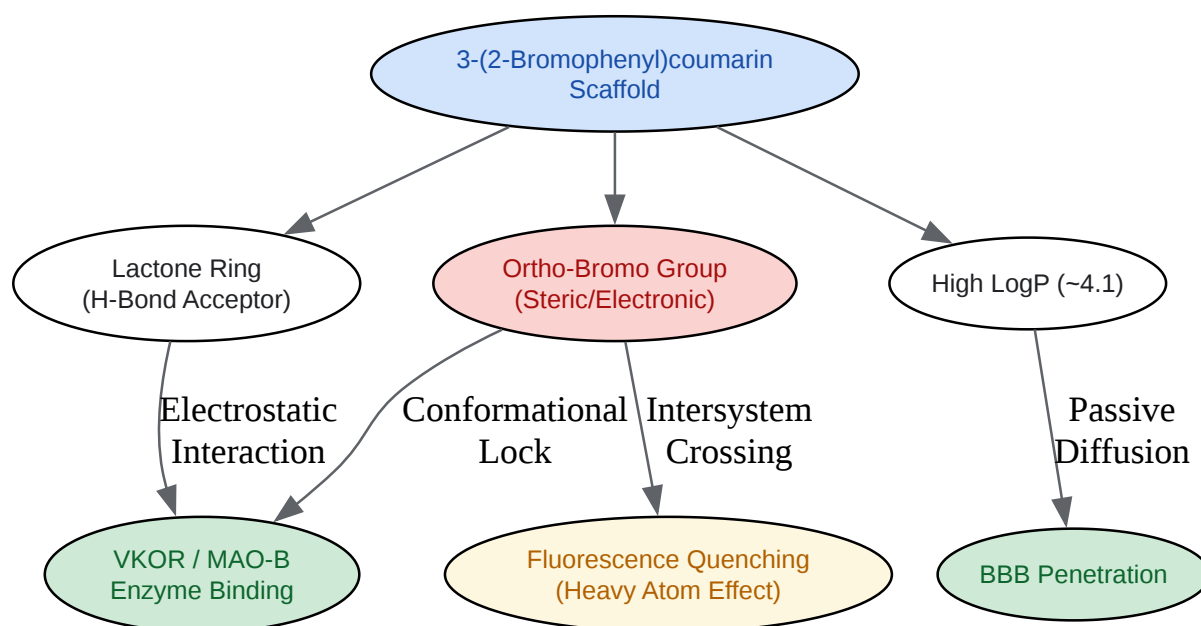
Monoamine Oxidase (MAO) Inhibition

3-Arylcoumarins have shown potency as MAO-B inhibitors, relevant for Parkinson's disease therapy.[1][2] The lipophilicity (LogP ~4.[2]1) suggests good Blood-Brain Barrier (BBB) penetration, a requirement for CNS drugs.[1]

Fluorescent Probes

While 3-phenylcoumarin is fluorescent, the heavy atom effect of the bromine at the ortho position typically quenches fluorescence via intersystem crossing (ISC).[1] This property makes the molecule useful as a precursor for Suzuki-based polymerization or as a non-fluorescent reference standard in photophysical studies.[1][2]

Structure-Activity Relationship (SAR) Logic[1][2][15]



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the functional impact of the ortho-bromo substituent.[1]

Safety & Handling (SDS Summary)

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[2]
 - H315: Causes skin irritation.[2][3]
 - H319: Causes serious eye irritation.[2][3]
 - H335: May cause respiratory irritation.[2][3]
- Handling: Use in a fume hood.[1][2] Avoid dust formation.[2][3]
- Storage: Store at room temperature (15–25°C), dry.

References

- Chemical Identity & CAS: ChemSRC. **3-(2-Bromophenyl)-2H-chromen-2-one** CAS Details. Retrieved from [1]
- General Synthesis (Perkin): Organic Chemistry Portal.[1][2] Coumarin Synthesis. Retrieved from
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